

Application Notes and Protocols for the Characterization of Fructosyl-methionine Isomers

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Compound of Interest

Compound Name: *Fructosyl-methionine*

Cat. No.: *B1674162*

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Introduction

Fructosyl-methionine is an Amadori rearrangement product formed from the non-enzymatic reaction between fructose and methionine. This compound is of significant interest in food science, nutrition, and biomedical research as it can be formed during food processing and storage and may have physiological effects. The characterization and quantification of **Fructosyl-methionine** and its isomers are crucial for understanding its formation, stability, and biological significance. Due to the presence of multiple chiral centers, **Fructosyl-methionine** can exist as various isomers, which may exhibit different biological activities. Their similar physicochemical properties, however, make their separation and individual characterization a challenging analytical task.

These application notes provide an overview of the state-of-the-art analytical techniques and detailed protocols for the characterization and quantification of **Fructosyl-methionine** isomers. The methodologies covered include advanced chromatographic separation techniques coupled with mass spectrometry and nuclear magnetic resonance spectroscopy.

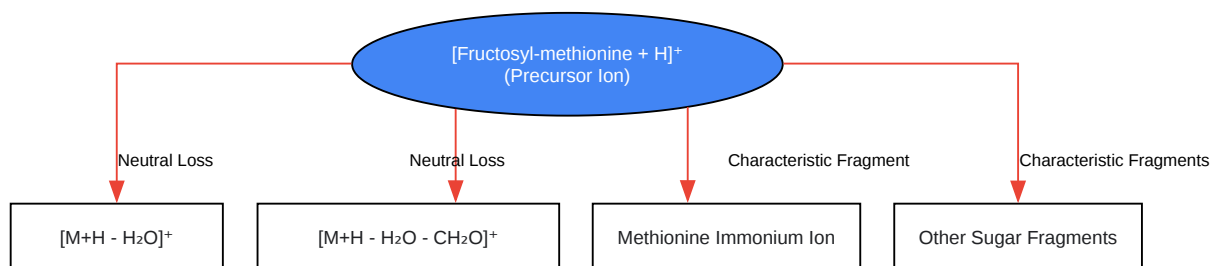
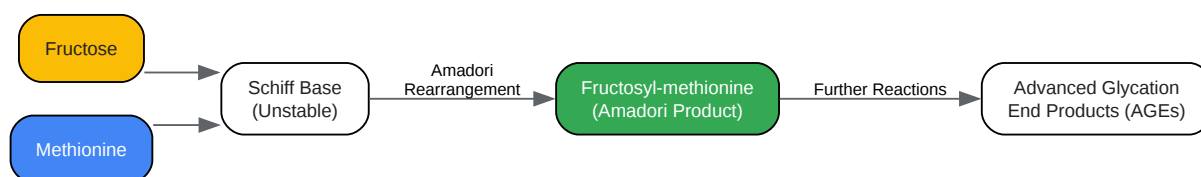
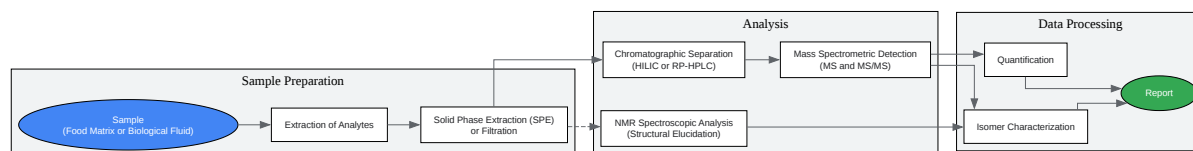
Analytical Techniques Overview

The characterization of **Fructosyl-methionine** isomers typically involves a combination of high-resolution separation and sensitive detection techniques.

- High-Performance Liquid Chromatography (HPLC) and Ultra-High-Performance Liquid Chromatography (UHPLC): These are fundamental techniques for the separation of **Fructosyl-methionine** isomers. Different chromatographic modes can be employed:
 - Hydrophilic Interaction Liquid Chromatography (HILIC): HILIC is particularly well-suited for the separation of polar compounds like fructosylated amino acids. It utilizes a polar stationary phase and a mobile phase with a high concentration of a less polar organic solvent, allowing for the retention and separation of polar analytes.
 - Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC): While less common for such polar compounds, RP-HPLC can be used, often with ion-pairing reagents to improve retention and resolution of the isomers.
- Mass Spectrometry (MS): Coupled with liquid chromatography (LC-MS), mass spectrometry provides high sensitivity and selectivity for the detection and quantification of **Fructosyl-methionine** isomers.
 - Tandem Mass Spectrometry (MS/MS): This technique is essential for the structural confirmation of **Fructosyl-methionine**. By inducing fragmentation of the parent ion, a characteristic fragmentation pattern is generated, which serves as a molecular fingerprint for identification.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is a powerful tool for the unambiguous structural elucidation of **Fructosyl-methionine** isomers. Both one-dimensional (^1H , ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments can provide detailed information about the molecular structure, including the stereochemistry of the isomers.

Experimental Workflow

The general workflow for the analysis of **Fructosyl-methionine** isomers involves sample preparation, chromatographic separation, and detection and characterization.



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